

Technical Guide: Physicochemical Properties of 2-((2,4-Dibromophenoxy)methyl)tetrahydro-2H-pyran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-((2,4-Dibromophenoxy)methyl)tetrahydro-2H-pyran

Cat. No.: B582599

[Get Quote](#)

An In-depth Analysis of Molecular Weight

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **2-((2,4-Dibromophenoxy)methyl)tetrahydro-2H-pyran**, a halogenated ether with potential applications in organic synthesis and drug discovery. This document outlines the theoretical calculation of its molecular weight, presents a standardized experimental protocol for its determination, and offers visualizations to clarify the underlying principles and workflows.

Quantitative Data Summary

The molecular weight of a compound is a fundamental physicochemical property, essential for reaction stoichiometry, analytical characterization, and pharmacological assessment. The molecular weight of **2-((2,4-Dibromophenoxy)methyl)tetrahydro-2H-pyran** is determined by its elemental composition.

The molecular formula for **2-((2,4-Dibromophenoxy)methyl)tetrahydro-2H-pyran** is $C_{12}H_{14}Br_2O_2$.^{[1][2]} Based on this, the calculated molecular weight is approximately 350.05

g/mol .^[1] The elemental composition and their respective contributions to the total molecular weight are detailed in Table 1.

| Element | Symbol | Atomic Count | Atomic Mass (amu) | Total Mass (amu) |
|----------|--------|--------------|-------------------|------------------|
| Carbon | C | 12 | 12.011 | 144.132 |
| Hydrogen | H | 14 | 1.008 | 14.112 |
| Bromine | Br | 2 | 79.904 | 159.808 |
| Oxygen | O | 2 | 15.999 | 31.998 |
| Total | | | 350.050 | |

Table 1: Elemental Composition and Molecular Weight of C₁₂H₁₄Br₂O₂

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a highly accurate method for determining the molecular weight of a compound.

Objective: To experimentally verify the molecular weight of **2-((2,4-Dibromophenoxy)methyl)tetrahydro-2H-pyran** using Electrospray Ionization Time-of-Flight (ESI-TOF) Mass Spectrometry.

Materials and Reagents:

- **2-((2,4-Dibromophenoxy)methyl)tetrahydro-2H-pyran** sample
- High-purity solvent (e.g., acetonitrile or methanol)
- Volumetric flasks and pipettes
- ESI-TOF Mass Spectrometer

Procedure:

- Sample Preparation:

1. Accurately weigh approximately 1 mg of the compound.
2. Dissolve the sample in 1 mL of the chosen solvent to prepare a 1 mg/mL stock solution.
3. Perform a serial dilution to obtain a final concentration of 1 μ g/mL.

- Instrument Setup:

1. Calibrate the mass spectrometer using a standard calibrant solution to ensure mass accuracy.
2. Set the ion source to positive or negative ion mode. For this compound, positive ion mode is often suitable.
3. Optimize the ESI source parameters, including capillary voltage, nebulizer gas pressure, and drying gas flow rate and temperature.

- Data Acquisition:

1. Introduce the sample solution into the mass spectrometer via direct infusion at a constant flow rate (e.g., 5 μ L/min).
2. Acquire the mass spectrum over a relevant mass range (e.g., m/z 100-500).
3. The instrument will measure the time it takes for ions to travel through a flight tube, which is proportional to their mass-to-charge ratio.

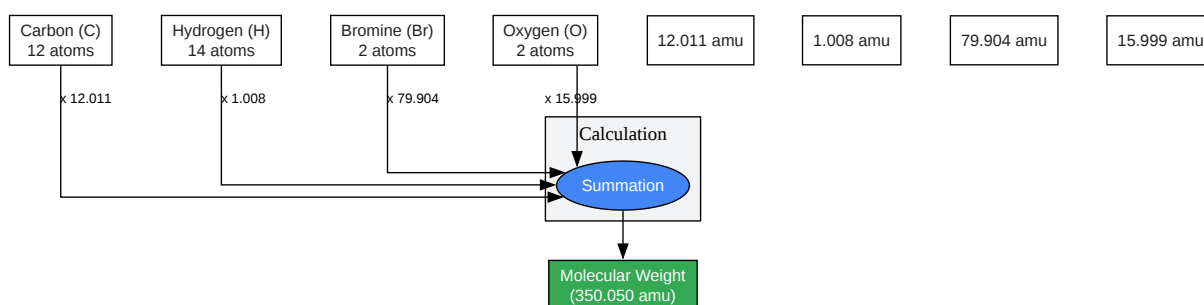
- Data Analysis:

1. Identify the peak corresponding to the molecular ion. In positive ion mode, this may be the protonated molecule $[M+H]^+$ or an adduct with other cations (e.g., $[M+Na]^+$).
2. The mass of the molecular ion is used to calculate the experimental molecular weight of the neutral compound.

3. Compare the experimentally determined molecular weight with the theoretical value.

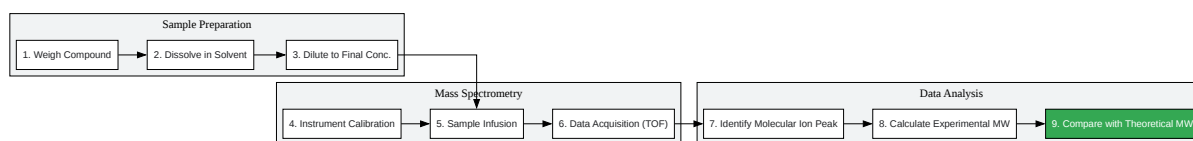
Visualizations

Visual diagrams are provided below to illustrate key logical and experimental workflows.



[Click to download full resolution via product page](#)

Figure 1: Logical diagram illustrating the calculation of molecular weight from elemental composition.



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for molecular weight determination using ESI-TOF Mass Spectrometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-((2,4-Dibromophenoxy)methyl)tetrahydro-2H-pyran (1257665-15-8) for sale [vulcanchem.com]
- 2. 2-((2,4-DIBROMOPHENOXY)METHYL)TETRAHYDRO-2H-PYRAN Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsr.com [m.chemsrc.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-((2,4-Dibromophenoxy)methyl)tetrahydro-2H-pyran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582599#molecular-weight-of-2-2-4-dibromophenoxy-methyl-tetrahydro-2h-pyran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com